

chemical properties and structure of homogentisic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Homogentisate

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Homogentisic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Homogentisic acid (HGA) is a phenolic acid that serves as a critical intermediate in the metabolic pathway of the aromatic amino acids phenylalanine and tyrosine.[1][2] Its significance in the scientific and medical communities stems primarily from its central role in the rare genetic disorder, alkaptonuria.[3] This condition, caused by a deficiency in the enzyme **homogentisate** 1,2-dioxygenase, leads to the accumulation of HGA in the body.[4][5] The subsequent oxidation and polymerization of HGA result in ochronosis, a systemic condition characterized by the deposition of a dark pigment in connective tissues, leading to debilitating arthritis and other complications.[2][3] This document provides an in-depth overview of the chemical structure, properties, and biological relevance of homogentisic acid, along with methodologies for its analysis.

Chemical Structure and Identification

Homogentisic acid is chemically known as 2,5-dihydroxyphenylacetic acid.[1][6] Its structure consists of a phenylacetic acid core with two hydroxyl groups substituted at the 2 and 5 positions of the benzene ring.[6] This hydroquinone structure is crucial to its chemical reactivity, particularly its susceptibility to oxidation.

The key identifiers and structural details are summarized below:

Identifier	Value
IUPAC Name	2-(2,5-dihydroxyphenyl)acetic acid[6][7]
Synonyms	Alcapton, Melanic acid, 2,5-Dihydroxybenzeneacetic acid[1][6]
CAS Number	451-13-8[6][8]
Chemical Formula	C ₈ H ₈ O ₄ [1][6]
SMILES	OC(=O)Cc1cc(O)ccc1O[1][8]
InChI Key	IGMNYECMUMZDDF-UHFFFAOYSA-N[1][8]

Physicochemical Properties

The physical and chemical properties of homogentisic acid are essential for its handling, analysis, and understanding its behavior in biological systems.

Property	Value	Source
Molecular Weight	168.15 g/mol	[6][9][10]
Appearance	Off-white to tan crystalline solid	[6][8]
Melting Point	150-152 °C	[1][8]
Boiling Point (est.)	439.3 °C at 760 mm Hg	[11]
Solubility	Water: 850 mg/mL at 25 °C DMSO: 100-250 mg/mL Ethanol: 16 mg/mL PBS (pH 7.2): 5 mg/mL	[6][10][12][13]
logP (o/w)	0.86	[6][11]

Spectroscopic Data

Spectroscopic analysis is fundamental for the identification and quantification of homogentisic acid.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (600 MHz, H_2O , pH 7.0): Chemical shifts (ppm) are observed at approximately 6.82, 6.81, 6.80, 6.71, and 3.47. [6][14]
- ^{13}C NMR (22.53 MHz, DMSO-d_6): Key chemical shifts (ppm) include 172.65 (carboxyl), 149.44, 147.67, 122.19, 117.44, 115.31, 113.96 (aromatic carbons), and 35.28 (methylene). [6]

Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with gas chromatography (GC-MS) or liquid chromatography (LC-MS), is the gold standard for the definitive diagnosis of alkaptonuria through the quantification of HGA. [3][5]

UV-Vis Spectroscopy

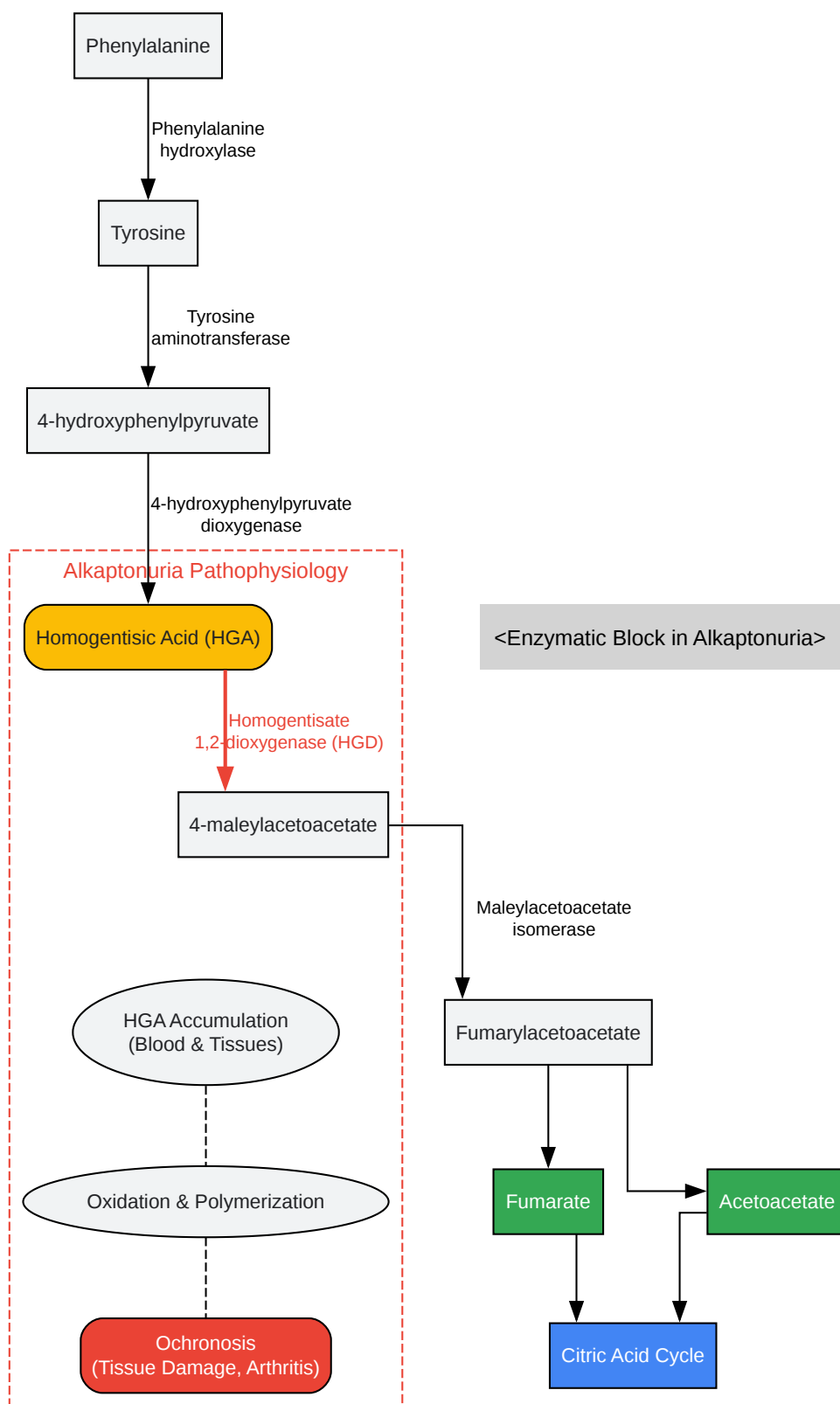
The maximum absorbance (λ_{max}) for homogentisic acid is observed at 296 nm. [12]

Biological Role and Pathophysiology of Alkaptonuria

Homogentisic acid is a key intermediate in the catabolism of phenylalanine and tyrosine. [1][12] In healthy individuals, the enzyme **homogentisate** 1,2-dioxygenase (HGD), primarily found in the liver and kidneys, catalyzes the cleavage of the aromatic ring of HGA to form 4-maleylacetoacetate. [2][3] This product is further metabolized to fumarate and acetoacetate, which can then enter the citric acid cycle for energy production. [2]

In the autosomal recessive disorder alkaptonuria, a mutation in the HGD gene leads to a deficiency of the HGD enzyme. [3][15] This enzymatic block causes the accumulation of homogentisic acid in the blood and tissues. [15] Excess HGA is excreted in the urine, which characteristically darkens upon standing due to the oxidation and polymerization of HGA into a melanin-like pigment. [4] Over decades, this pigment deposits in connective tissues, particularly cartilage, leading to a condition called ochronosis. [2][16] This deposition causes the bluish-

black discoloration of tissues and results in severe, early-onset osteoarthritis, as well as potential cardiac and renal complications.[4]



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Caption: Tyrosine catabolism pathway and the metabolic block in alkaptonuria.

Experimental Protocols

The accurate quantification of homogentisic acid in biological fluids is paramount for the diagnosis and management of alkaptonuria.

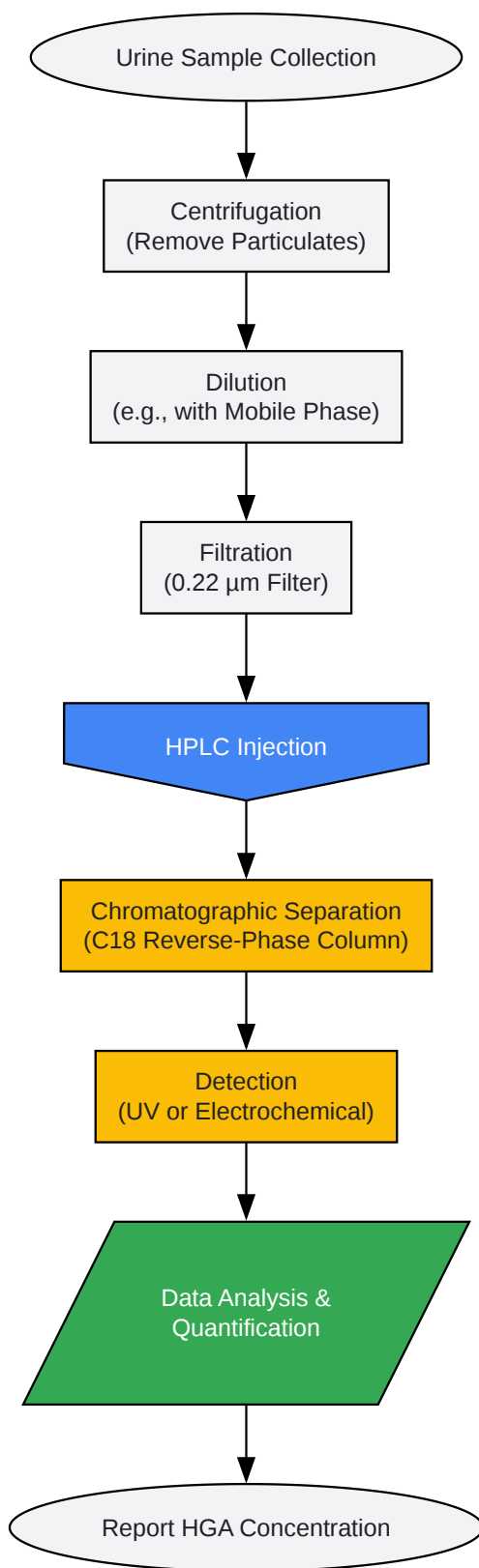
Analysis of Homogentisic Acid by HPLC

High-Performance Liquid Chromatography (HPLC) with UV or electrochemical detection is a widely used method for HGA analysis.^{[17][18][19]}

Methodology Outline:

- Sample Preparation (Urine):
 - Collect a 24-hour or spot urine sample.^[3]
 - Centrifuge the sample to remove particulate matter.
 - Dilute the supernatant with an appropriate mobile phase or buffer. For example, a 1:10 or 1:100 dilution with 10 mmol/L potassium phosphate buffer (pH 5.5).^[18]
 - Filter the diluted sample through a 0.22 µm or 0.45 µm syringe filter prior to injection.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 75 mm x 4.6 mm, 3 µm particle size).^[18]
 - Mobile Phase: Gradient elution using a polar buffer (Eluent A: 10 mmol/L potassium phosphate, pH 5.5) and an organic modifier (Eluent B: Methanol).^[18]
 - Flow Rate: 1.0 mL/min.^[18]
 - Injection Volume: 20-50 µL.^[18]
 - Detection:

- UV detection at 260 nm or 280 nm.[18]
- Electrochemical detection (ECD) with the oxidation potential set to +0.5 V can provide higher sensitivity.[19]
- Quantification:
 - Generate a standard curve using certified homogentisic acid standards of known concentrations.
 - Calculate the concentration of HGA in the sample by comparing its peak area to the standard curve.
 - Urinary HGA levels in alkaptonuria patients are typically between 1 and 8 grams per 24 hours.[3][5]



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- To cite this document: BenchChem. [chemical properties and structure of homogentisic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232598#chemical-properties-and-structure-of-homogentisic-acid]

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